

Technical Guide: Physicochemical Properties of 3-Methyl-2-nitrobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-2-nitrobenzoic acid

Cat. No.: B045383

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This technical guide provides an in-depth overview of the melting and boiling points of **3-Methyl-2-nitrobenzoic acid** (CAS No. 5437-38-7), a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. Accurate determination of these fundamental physical properties is critical for process development, quality control, and ensuring the purity of synthesized compounds.

Core Physicochemical Data

The melting and boiling points of **3-Methyl-2-nitrobenzoic acid** have been determined by various analytical methods. A summary of the reported values is presented below.

Physical Property	Value	Notes
Melting Point	220-223 °C	This is a commonly cited range.[1]
218-227 °C	A slightly broader range has also been reported.	
221 °C	A specific value within the common range.[2]	
220.0 to 225.0 °C	A range provided by a chemical supplier.[3]	
428 to 432 °F (220-222 °C)	Reported by the National Toxicology Program.[4][5]	
Boiling Point	314.24 °C	This is a rough estimate.[1]
716.97 K (443.82 °C)	This is a calculated value using the Joback method.[6]	
Data unavailable	Some sources do not provide a boiling point.[4][7]	

Experimental Protocols for Property Determination

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment. The following are standard laboratory protocols for these measurements.

Melting Point Determination: Capillary Method

The capillary method is the most common technique for determining the melting point of a solid organic compound.[2] This can be performed using a Thiele tube or a digital melting point apparatus.

1. Sample Preparation:

- Ensure the **3-Methyl-2-nitrobenzoic acid** sample is completely dry and in a fine powdered form.[8]

- Introduce a small amount of the powdered sample into a capillary tube, which is sealed at one end.
- Pack the sample into the sealed end of the tube to a height of 2-3 mm by tapping the tube gently.^[9]

2. Thiele Tube Method:

- Attach the capillary tube to a thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.^[4]
- Immerse the thermometer and the attached capillary tube in a Thiele tube containing a high-boiling point oil, such as mineral oil.
- Heat the side arm of the Thiele tube gently with a Bunsen burner. The shape of the tube facilitates the circulation of the oil, ensuring uniform heating.
- Observe the sample closely. The melting point range is the temperature at which the first drop of liquid appears to the temperature at which the entire sample has turned into a clear liquid.^[1]

3. Digital Melting Point Apparatus Method:

- Insert the prepared capillary tube into the heating block of the apparatus.^[2]
- Set the apparatus to heat rapidly to a temperature about 15-20°C below the expected melting point.^[6]
- Then, adjust the heating rate to a slower increase, typically 1-2°C per minute, to ensure thermal equilibrium.^[6]
- Observe the sample through the magnifying lens.
- Record the temperature at the onset of melting and when the sample is completely molten.^[9]

Boiling Point Determination: Micro Method

For determining the boiling point of a small quantity of liquid, the micro boiling point method is suitable. Since **3-Methyl-2-nitrobenzoic acid** is a solid at room temperature, it would need to be melted first for this method to be applicable in principle, though it's more commonly used for substances that are liquid at room temperature. A more practical approach for a high-melting solid would be distillation under reduced pressure to avoid decomposition, though a standard distillation can also be used if the compound is stable at its boiling point.

1. Apparatus Setup:

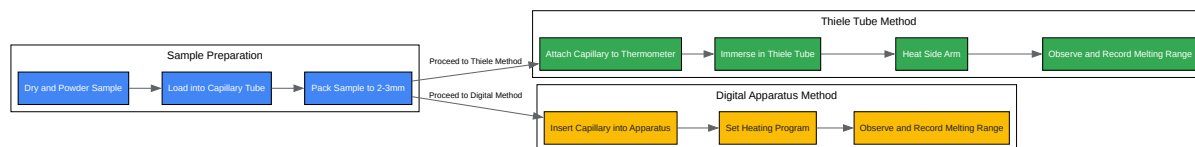
- Place a small amount of the substance into a small test tube or fusion tube.[\[10\]](#)
- A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.[\[11\]](#)
- Attach the test tube to a thermometer.[\[10\]](#)
- Immerse the assembly in a heating bath, such as a Thiele tube filled with a suitable oil.[\[11\]](#)

2. Measurement:

- Heat the apparatus. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.[\[12\]](#)
- Continue heating until a steady stream of bubbles is observed.[\[12\]](#)
- Turn off the heat and allow the apparatus to cool slowly.[\[11\]](#)
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.[\[10\]](#)

Visualized Experimental Workflows

To further clarify the experimental procedures, the following diagrams illustrate the workflows for determining the melting and boiling points.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Micro Boiling Point Determination.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 3-Methyl-2-nitrobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045383#3-methyl-2-nitrobenzoic-acid-melting-point-and-boiling-point]

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